

reconstitution protocol for creating a 15 mM MHY1485 stock solution

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Compound of Interest

Compound Name: MHY1485

Cat. No.: B15604177

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Application Note: Reconstitution of MHY1485 for Cellular Assays

Introduction

MHY1485 is a potent, cell-permeable small molecule activator of the mammalian target of rapamycin (mTOR), a critical serine/threonine kinase that regulates cell growth, proliferation, survival, and protein synthesis.^[1] As a core component of both mTORC1 and mTORC2 complexes, mTOR integrates signals from nutrients and growth factors to control these fundamental cellular processes.^[1] **MHY1485** has been shown to suppress autophagy by inhibiting the fusion of autophagosomes and lysosomes.^{[1][2][3]} Due to its function as an mTOR activator, **MHY1485** is a valuable tool for studying cellular metabolism, autophagy, and signaling pathways implicated in various diseases.

This document provides a detailed protocol for the reconstitution of lyophilized **MHY1485** to create a 15 mM stock solution, ensuring proper handling, storage, and use for in vitro experimental applications.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a precisely prepared stock solution. The following table summarizes the essential chemical properties of **MHY1485**.

Property	Value	Source
Compound Name	MHY1485	[1] [4]
Alternate Names	4,6-Di-4-morpholinyl-N-(4-nitrophenyl)-1,3,5-triazin-2-amine	[1]
CAS Number	326914-06-1	[1] [3]
Molecular Weight	387.39 g/mol	[1] [2] [3]
Molecular Formula	C ₁₇ H ₂₁ N ₇ O ₄	[1] [3]
Appearance	Off-white to yellow solid	[3]
Purity	>98%	[1]
Solubility	Soluble in DMSO (≥7 mg/mL)	[2] [3]
Insoluble in	Water, Ethanol	[2] [3]

Experimental Protocols

Materials and Equipment

- **MHY1485** (lyophilized powder)
- Anhydrous or fresh Dimethyl sulfoxide (DMSO), hygroscopic DMSO can reduce solubility[\[2\]](#)
[\[3\]](#)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Reconstitution Protocol for 15 mM Stock Solution

This protocol details the steps to prepare a 15 mM stock solution from solid **MHY1485**. The calculation is based on the molecular weight (MW) of 387.39 g/mol .

Calculation:

To determine the volume of DMSO required to reconstitute a specific mass of **MHY1485** to a 15 mM concentration, use the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$$

- Target Concentration: 15 mM = 0.015 mol/L
- Molecular Weight: 387.39 g/mol

Example Calculation for 1 mg of **MHY1485**:

- Convert mass to grams: 1 mg = 0.001 g
- Calculate required volume: $\text{Volume (L)} = 0.001 \text{ g} / (0.015 \text{ mol/L} \times 387.39 \text{ g/mol}) = 0.000172 \text{ L}$
- Convert volume to microliters: $0.000172 \text{ L} \times 1,000,000 \text{ }\mu\text{L/L} = 172.6 \text{ }\mu\text{L}$

Therefore, to create a 15 mM stock solution, you would dissolve 1 mg of **MHY1485** in 172.6 μL of DMSO.

Step-by-Step Procedure:

- Preparation: Before opening, briefly centrifuge the vial of lyophilized **MHY1485** to ensure all the powder is at the bottom.
- Weighing: Accurately weigh the desired amount of **MHY1485** powder (e.g., 1 mg) using a calibrated analytical balance in a sterile environment.
- Solvent Addition: Based on the mass weighed, calculate the required volume of fresh DMSO. Using a calibrated micropipette, add the precise volume of DMSO to the vial containing the

MHY1485 powder.

- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly warm the tube in a 37°C water bath or use an ultrasonic bath to aid dissolution.^[5]
- Verification: Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.

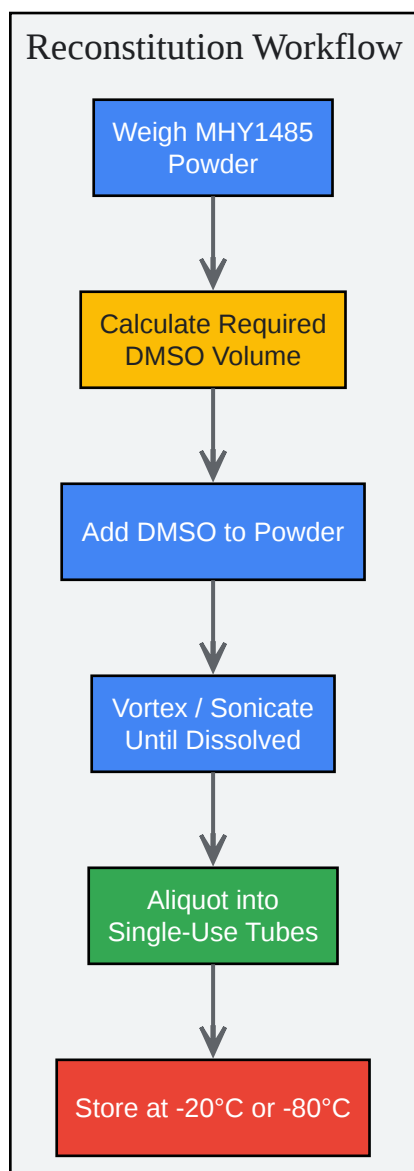
Storage and Stability

- Stock Solution: Once reconstituted in DMSO, the stock solution should be aliquoted into smaller, single-use volumes to avoid multiple freeze-thaw cycles.^[1] Store these aliquots at -20°C for up to 3 months or at -80°C for up to 6 months.^{[1][3]}
- Lyophilized Powder: Store the solid, lyophilized **MHY1485** at -20°C, where it is stable for up to 3 years.^[3]

Visualizations

MHY1485 Reconstitution Workflow

The following diagram illustrates the workflow for preparing the **MHY1485** stock solution.

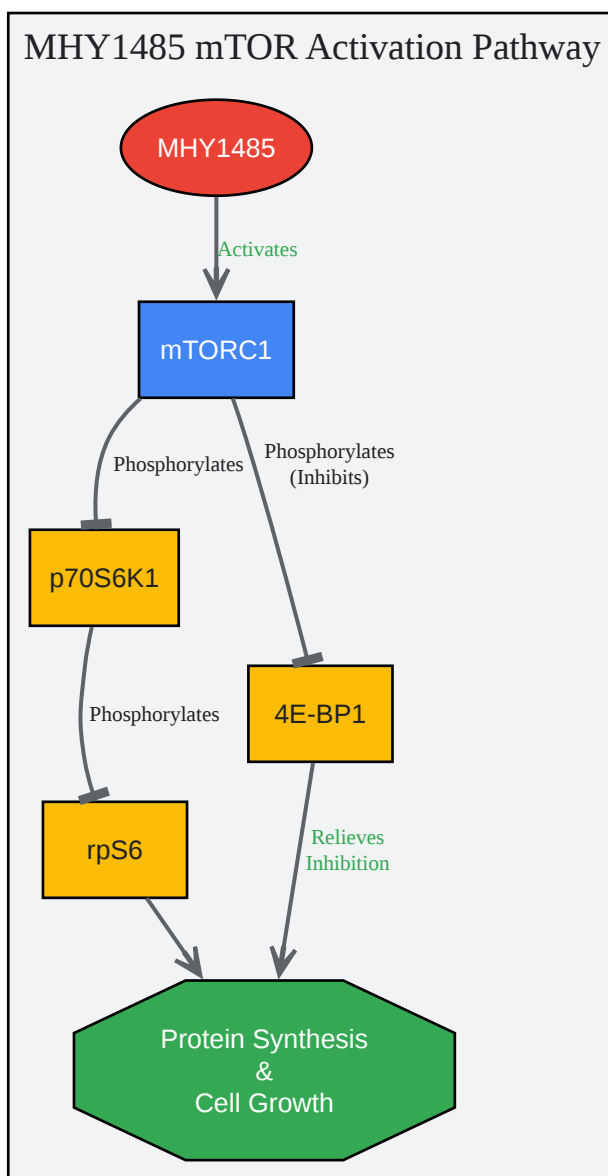


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Caption: Workflow for reconstituting **MHY1485**.

MHY1485 Signaling Pathway

MHY1485 activates the mTOR signaling pathway, leading to the phosphorylation of downstream targets that regulate protein synthesis and cell growth.



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Caption: **MHY1485** activates mTORC1 signaling.

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